

A Comparative Analysis of Commercial Neurogranin ELISA Kits for Researchers

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For researchers, scientists, and professionals in drug development, the accurate quantification of **Neurogranin** (NRGN) is crucial for advancing our understanding of neurological disorders and developing novel therapeutics. As a key postsynaptic protein involved in synaptic plasticity, **Neurogranin** is a promising biomarker for conditions such as Alzheimer's disease and traumatic brain injury. The selection of a reliable and sensitive ELISA kit is paramount for obtaining reproducible and meaningful data. This guide provides a comparative analysis of several commercially available **Neurogranin** ELISA kits, offering a comprehensive overview of their performance characteristics and experimental protocols to aid in your selection process.

Performance Characteristics of Neurogranin ELISA Kits

The performance of an ELISA kit is determined by several key parameters, including its sensitivity, detection range, precision, and the variety of sample types it can accommodate. The following table summarizes the quantitative data for a selection of commercially available Human **Neurogranin** ELISA kits.

Manufacturer	Catalog Number	Sensitivity	Detection Range	Sample Types	Assay Time	Intra-Assay CV%	Inter-Assay CV%
Abcam	ab277083	1.4 pg/mL[1]	9.375 - 600 pg/mL	Serum, Plasma (Citrate, EDTA), Cell culture supernatant[1]	1h 30m	Not specified	Not specified
Proteintech	KE00396	0.7 pg/mL[2]	78.1 - 5000 pg/mL[2]	Serum, Plasma[2]	Not specified	< 5.1% - 7.4%[2]	< 4.6% - 9.6%[2]
Novus Biologicals	NBP3-39135	0.044 ng/mL (lot dependent)[3]	0.156 - 10 ng/mL (lot dependent)[3]	Tissue homogenates, Cell lysates, Other biological fluids[3]	3 hours	< 10% (lot dependent)	< 12% (lot dependent)
CUSABIO	CSB-E13834h	4.68 pg/mL	18.75 - 1200 pg/mL	Serum, Plasma, Tissue homogenates	1-5h	< 10%[4]	< 10%[4]
RayBiotech	ELH-NRGN	0.01 ng/ml[5]	0.01 - 750 ng/ml[5]	Serum, Plasma, Cell Culture Supernatants[5]	Not specified	Not specified	Not specified
FineTest	QT-EH20017	4.688 pg/ml[6]	7.813 - 500	Serum, Plasma,	120 minutes[Not specified	Not specified

		pg/ml[6]	Cell culture supernatant, Cell lysate, Tissue lysate, CSF, Other biological fluids[6]				
ARP	Not specified	46.875 pg/ml[7]	78.125 - 5000 pg/ml[7]	Not specified	Not specified	Not specified	Not specified
Euroimmun	EI 2606-9601 G	15.2 pg/ml (detection limit)[8]	Not specified	CSF	Not specified	Not specified	Not specified
MyBioSource	MBS765 517	High sensitivity	Not specified	Body fluids, Tissue homogenates, Secretions[9]	Not specified	Not specified	Not specified

Note: "Not specified" indicates that the information was not readily available in the provided documentation. Lot-dependent variability is common for some performance characteristics. Researchers should always consult the lot-specific datasheet provided with the kit.

Experimental Workflow and Methodologies

The majority of the compared **Neurogranin** ELISA kits employ a sandwich ELISA (Enzyme-Linked Immunosorbent Assay) format. This method offers high specificity and sensitivity for the

detection of the target antigen. The general workflow for these kits is illustrated in the diagram below.



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A typical sandwich ELISA workflow for **Neurogranin** quantification.

Detailed Experimental Protocol (General)

The following is a generalized protocol based on the methodologies of the reviewed sandwich ELISA kits. It is crucial to follow the specific instructions provided with the chosen kit, as incubation times, reagent concentrations, and washing steps can vary significantly.

1. Reagent and Sample Preparation:

- Bring all reagents and samples to room temperature before use.
- Reconstitute or dilute standards, detection antibodies, and other concentrated reagents as instructed in the kit manual.
- Prepare serial dilutions of the standard to generate a standard curve.
- Dilute samples to the recommended concentration range. The optimal dilution factor will depend on the sample type and the expected **Neurogranin** concentration.

2. Assay Procedure:

- Add a defined volume of standard, control, or sample to the appropriate wells of the antibody-pre-coated microplate.
- Incubate the plate for the specified time and temperature to allow the **Neurogranin** to bind to the immobilized capture antibody.
- Aspirate the liquid from each well and wash the plate multiple times with the provided wash buffer. This step is critical for removing unbound substances.
- Add the biotinylated detection antibody to each well and incubate. This antibody will bind to a different epitope on the captured **Neurogranin**.
- Wash the plate again to remove any unbound detection antibody.
- Add a streptavidin-HRP (Horseradish Peroxidase) conjugate to each well and incubate. The streptavidin will bind to the biotin on the detection antibody.
- Perform a final wash step to remove unbound streptavidin-HRP.
- Add the TMB (3,3',5,5'-tetramethylbenzidine) substrate solution to each well. The HRP enzyme will catalyze a color change, typically from colorless to blue.
- Incubate the plate in the dark for a specified period to allow for color development.
- Stop the reaction by adding a stop solution, which will change the color from blue to yellow.

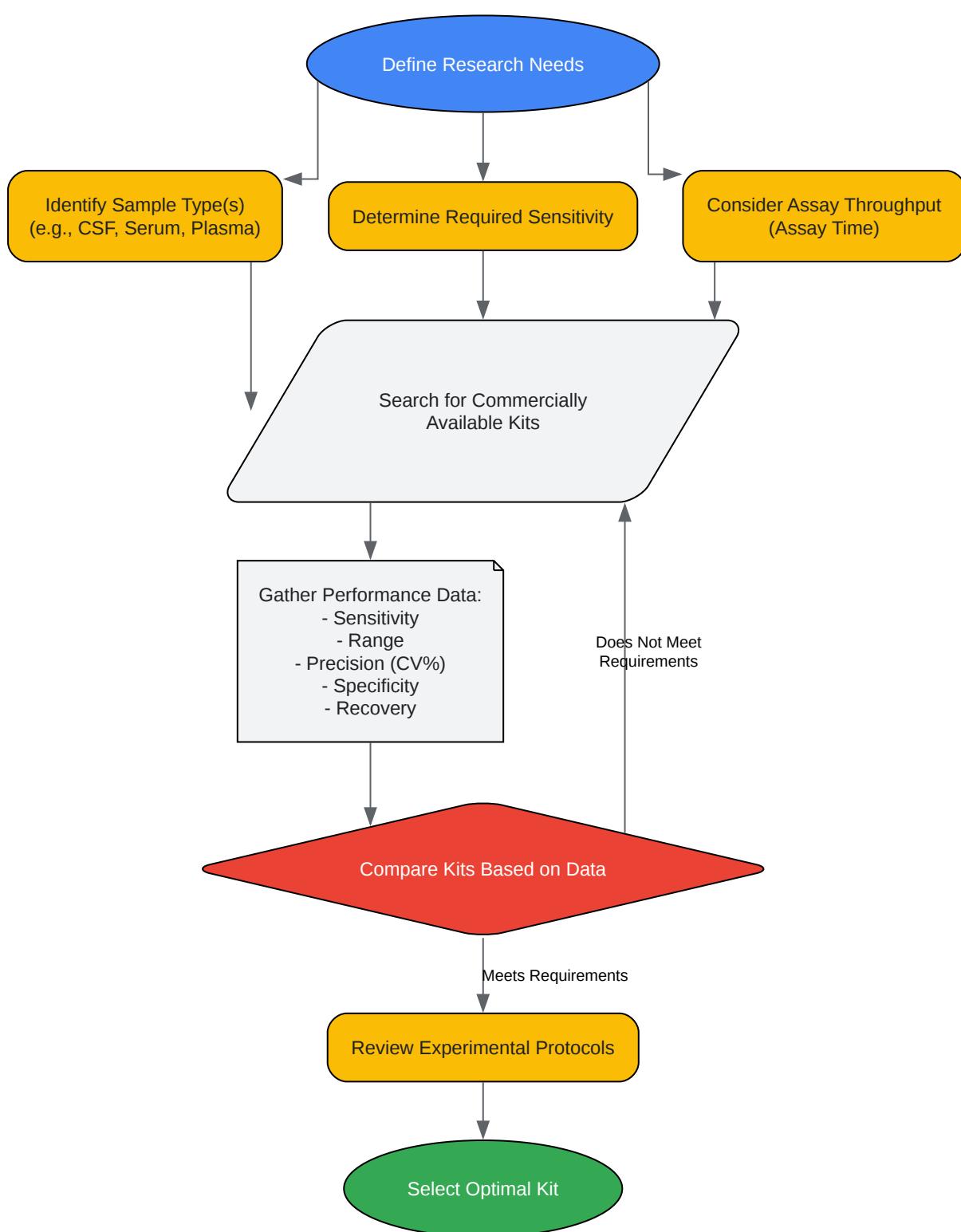
3. Data Analysis:

- Immediately read the absorbance of each well at 450 nm using a microplate reader.
- Subtract the absorbance of the blank from the absorbance of the standards and samples.
- Generate a standard curve by plotting the mean absorbance for each standard concentration on the y-axis against the corresponding concentration on the x-axis. A four-parameter logistic (4-PL) curve fit is often recommended.

- Determine the concentration of **Neurogranin** in the samples by interpolating their mean absorbance values from the standard curve.
- Multiply the interpolated concentration by the sample dilution factor to obtain the final concentration of **Neurogranin** in the original sample.

Logic for Comparative Analysis

To select the most appropriate **Neurogranin** ELISA kit for your research, a systematic comparison is essential. The following diagram outlines the logical steps involved in this decision-making process.



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Logical flow for selecting a **Neurogranin** ELISA kit.

Concluding Remarks

The selection of an appropriate **Neurogranin** ELISA kit is a critical step that can significantly impact the quality and reliability of research findings. This guide provides a comparative overview of several commercially available kits, highlighting their key performance characteristics. While the data presented here is a valuable starting point, it is highly recommended to consult the manufacturer's datasheets for the most up-to-date and lot-specific information. For critical applications, in-house validation of the chosen kit with your specific sample types is also advised to ensure optimal performance and data integrity.

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